

# MK-8745 in vivo administration route optimization

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Compound Focus: **MK-8745**

Cat. No.: S548245

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## MK-8745 Technical Profile

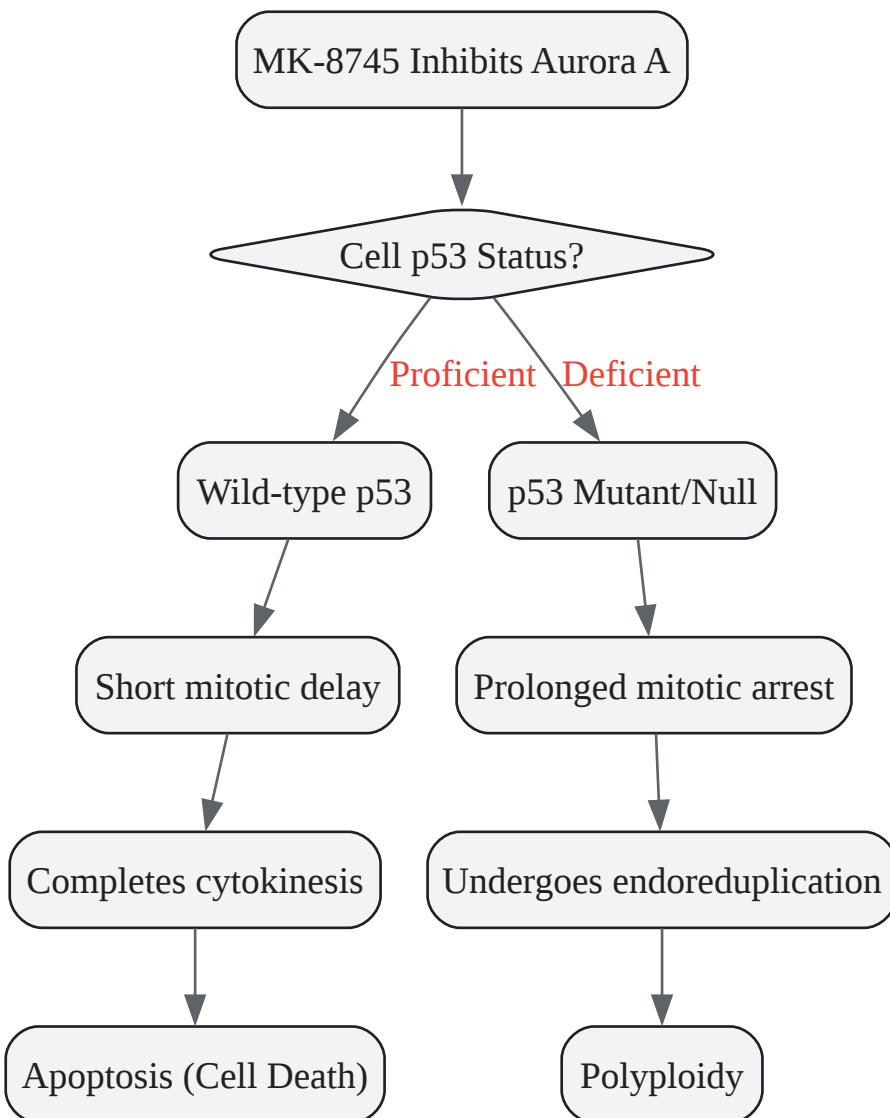
The table below summarizes key technical characteristics of **MK-8745** based on the search results.

Characteristic	Description
Primary Target	Aurora A Kinase (AURKA) [1] [2] [3]
Reported Specificity	>100-fold selectivity for Aurora A over Aurora B in vitro [1] [2]
Key Cellular Effect	p53-dependent apoptosis; p53-deficiency leads to polyploidy [1] [4]
Reported In Vivo Dose (Xenograft)	800 nM (concentration used in xenograft tumor injections) [4]
Potential Biomarker	High TPX2 expression correlates with increased sensitivity [3]

## Documented Experimental Context

The search results provide context from published studies that used **MK-8745**, which can help inform your own experimental design.

- **In Vitro Cell Culture Use:** Studies treated various cancer cell lines (e.g., HCT116 colon carcinoma, non-Hodgkin lymphoma lines) with **MK-8745** at concentrations ranging from 1 to 10  $\mu\text{M}$  to analyze cell cycle arrest and apoptosis [1] [3].
- **In Vivo Xenograft Use:** One study injected **MK-8745** directly into xenograft tumors in mice at a concentration of 800 nM to study tumor growth inhibition [4]. The specific administration route (e.g., intravenous, intraperitoneal) for systemic delivery was **not explicitly detailed** in the search results.
- **Mechanism Workflow:** The cellular decision between apoptosis and polyploidy upon Aurora A inhibition by **MK-8745** depends on the p53 status of the cell, as shown in the following pathway.



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## References

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4. Integrity of p53 Associated Pathways Determines Induction of ... [journals.plos.org]

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